

An In-depth Technical Guide to the Molecular Weight of Barium Benzoate

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Compound of Interest

Compound Name: *Barium benzoate*

Cat. No.: *B1594676*

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Introduction

Barium benzoate, an organometallic compound, finds applications in various chemical syntheses and manufacturing processes. An accurate determination of its molecular weight is fundamental for stoichiometric calculations, material characterization, and quality control in research and industrial settings. This technical guide provides a comprehensive overview of the theoretical calculation and experimental determination of the molecular weight of **barium benzoate**.

Theoretical Molecular Weight

The theoretical molecular weight of a compound is calculated by summing the atomic weights of its constituent atoms, as indicated by its molecular formula.

Chemical Formula

The chemical formula for **barium benzoate** is $C_{14}H_{10}BaO_4$.^{[1][2][3]} This formula indicates that each molecule of **barium benzoate** contains 14 carbon atoms, 10 hydrogen atoms, one barium atom, and four oxygen atoms.

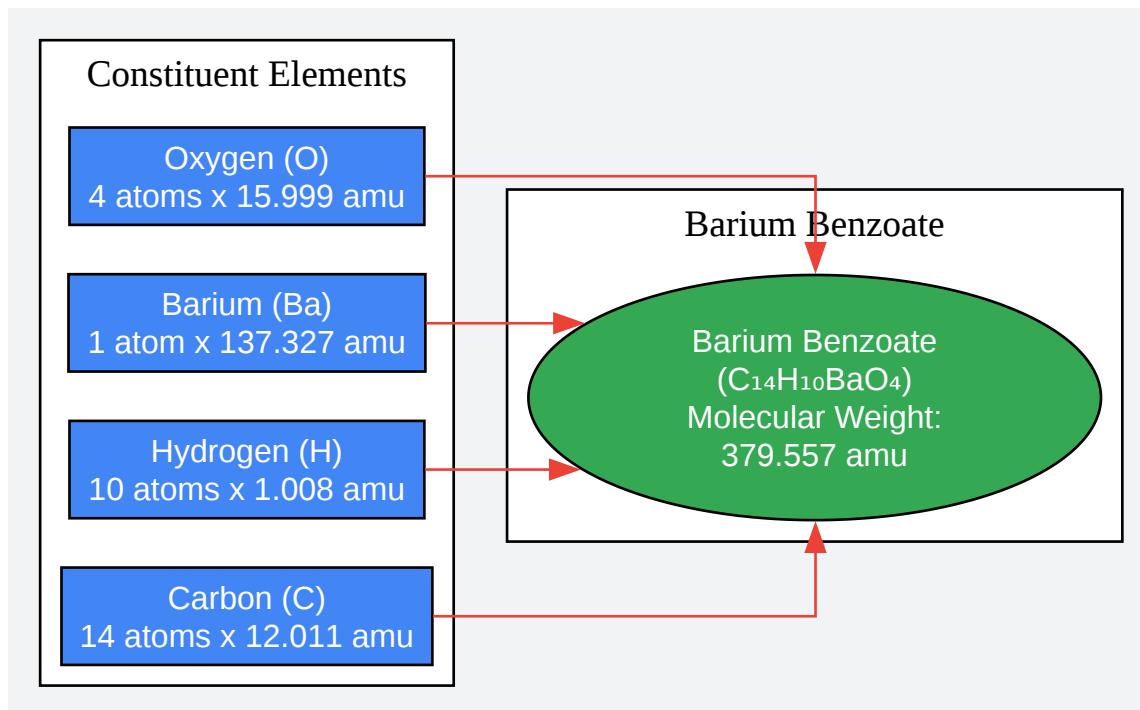
Calculation of Molecular Weight

The molecular weight is calculated by multiplying the number of atoms of each element by its standard atomic weight and summing the results. The standard atomic weights of the constituent elements are presented in Table 1.

Element	Symbol	Number of Atoms	Standard Atomic Weight (amu)	Total Weight (amu)
Carbon	C	14	12.011[4][5]	168.154
Hydrogen	H	10	1.008[6][7]	10.080
Barium	Ba	1	137.327[8][9][10]	137.327
Oxygen	O	4	15.999[11]	63.996
Total		379.557		

Table 1: Calculation of the theoretical molecular weight of **Barium Benzoate**.

Based on this calculation, the theoretical molecular weight of **barium benzoate** is approximately 379.56 g/mol .[1][3]



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*Figure 1: Logical relationship for the calculation of the molecular weight of **Barium Benzoate**.*

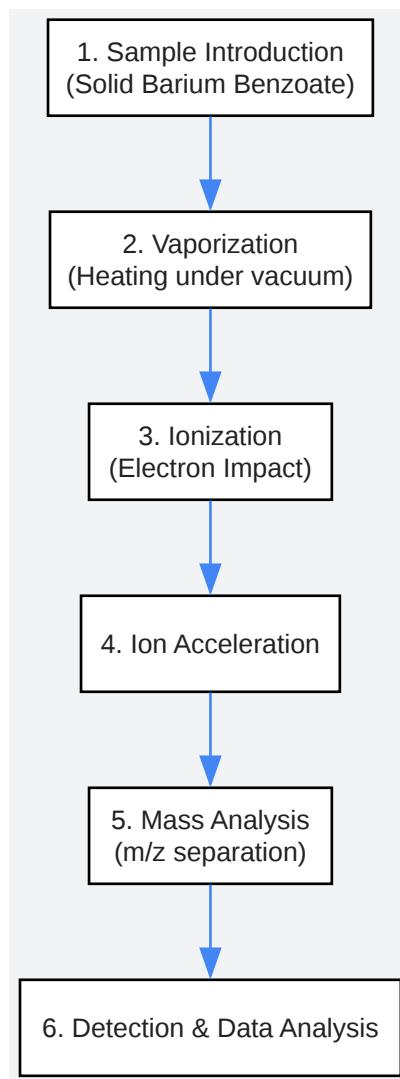
Experimental Determination of Molecular Weight

Several analytical techniques can be employed to experimentally determine the molecular weight of a compound like **barium benzoate**. The choice of method often depends on the sample's properties and the desired accuracy.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides highly accurate molecular weight information.

- Sample Preparation: A small amount of solid **barium benzoate** is introduced into the mass spectrometer's sample inlet system.
- Vaporization: The sample is heated under vacuum to promote vaporization.[\[10\]](#)
- Ionization: The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron and the formation of a positively charged molecular ion (M^+).[\[10\]](#)
- Acceleration: The newly formed ions are accelerated by an electric field into the mass analyzer.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio in a magnetic or electric field.
- Detection: A detector records the abundance of ions at each m/z value. The peak corresponding to the molecular ion (M^+) provides the molecular weight of the compound.



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Figure 2: Experimental workflow for Mass Spectrometry.

Size Exclusion Chromatography (SEC)

Size Exclusion Chromatography (SEC), also known as Gel Permeation Chromatography (GPC), separates molecules based on their hydrodynamic volume in solution.^[3] It is particularly useful for determining the molecular weight of larger molecules and polymers.

- Column and Mobile Phase Selection: A column with a stationary phase of porous beads is selected. The pore size of the beads is chosen based on the expected molecular size range of the analyte.^[9] An appropriate solvent (mobile phase) that completely dissolves **barium benzoate** without interacting with the stationary phase is chosen.

- System Equilibration: The mobile phase is pumped through the SEC system until a stable baseline is achieved.
- Calibration: A series of standards with known molecular weights are injected into the system to create a calibration curve of elution volume versus the logarithm of molecular weight.[3]
- Sample Preparation and Injection: A solution of **barium benzoate** of known concentration is prepared in the mobile phase and injected into the system.
- Separation and Detection: As the sample passes through the column, larger molecules that are excluded from the pores of the stationary phase elute first, while smaller molecules that can enter the pores have a longer path and elute later.[1] A detector (e.g., UV or refractive index) measures the concentration of the sample as it elutes.
- Data Analysis: The elution volume of the **barium benzoate** peak is compared to the calibration curve to determine its average molecular weight.

Data Presentation Summary

The following table summarizes the theoretical and expected experimental molecular weight data for **barium benzoate**.

Data Point	Value (g/mol)	Method
Theoretical Molecular Weight	379.56	Calculation from Atomic Weights
Experimental Molecular Weight	Expected ~379.56	Mass Spectrometry (EI-MS)
Experimental Molecular Weight	Dependent on calibration	Size Exclusion Chromatography

Table 2: Summary of Molecular Weight Data for **Barium Benzoate**.

Conclusion

The molecular weight of **barium benzoate** has been established through theoretical calculations based on its chemical formula and the standard atomic weights of its constituent

elements. This guide has also detailed the experimental protocols for two common analytical techniques, Mass Spectrometry and Size Exclusion Chromatography, that can be employed for the empirical determination of its molecular weight. The accurate knowledge of this fundamental property is crucial for the precise application of **barium benzoate** in scientific research and industrial applications.

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